

# An In-depth Technical Guide to the Physical Properties of 2,5-Dibromotoluene

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## **Compound of Interest**

Compound Name: 2,5-Dibromotoluene

Cat. No.: B165575

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This document provides a comprehensive overview of the key physical properties of **2,5-Dibromotoluene**, with a specific focus on its melting and boiling points. The information is presented to support research, quality control, and development activities.

## Quantitative Data Summary

The physical and chemical properties of **2,5-Dibromotoluene** (CAS No. 615-59-8) are summarized in the table below for easy reference and comparison.

| Property                         | Value   | Citations   |
|----------------------------------|---|---|
| Melting Point                    | 5-6 °C  | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>   |
| 6 °C                             | <a href="#">[5]</a> <a href="#">[6]</a>       |   |
| Boiling Point                    | 135-136 °C at 35 mmHg                         | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>   |
| 236 °C (at atmospheric pressure) | <a href="#">[5]</a> <a href="#">[6]</a>       |   |
| Density                          | 1.815 g/mL at 25 °C                           | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>   |
| Molecular Formula                | C <sub>7</sub> H <sub>6</sub> Br <sub>2</sub> | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>   |
| Molecular Weight                 | 249.93 g/mol                                  | <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>   |
| Refractive Index                 | 1.601-1.603 (at 20 °C)                        | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>   |
| CAS Number                       | 615-59-8                                      | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a> |

## Experimental Protocols

The following sections detail the standard methodologies for determining the melting and boiling points of a chemical substance like **2,5-Dibromotoluene**.

The capillary method is a widely accepted technique for determining the melting point of a solid substance.[\[1\]](#)[\[2\]](#) Pure crystalline compounds typically exhibit a sharp melting point, while impurities can lead to a depressed and broader melting range.[\[6\]](#)[\[8\]](#)

Methodology:

- Sample Preparation: A small amount of the crystalline **2,5-Dibromotoluene** is finely ground into a powder.[\[7\]](#) The open end of a thin-walled capillary tube is pressed into the powder. The tube is then inverted and tapped gently to compact the sample, achieving a sample height of 2-3 mm.[\[3\]](#)
- Apparatus Setup: The packed capillary tube is placed in a melting point apparatus, which contains a heated metal block or an oil bath.[\[6\]](#)[\[8\]](#) The apparatus is equipped with a calibrated thermometer or a digital temperature sensor.

- Heating and Observation:
  - An initial rapid heating can be performed to determine an approximate melting point.[6][8]
  - For an accurate measurement, a fresh sample is heated to a temperature about 15-20°C below the approximate melting point.[3] The heating rate is then reduced to 1-2°C per minute to allow for thermal equilibrium between the sample and the heating medium.[3][6]
- Data Recording: The melting range is recorded from the temperature at which the first liquid appears (onset of melting) to the temperature at which the entire solid phase has turned into a clear liquid (complete melting).[3]

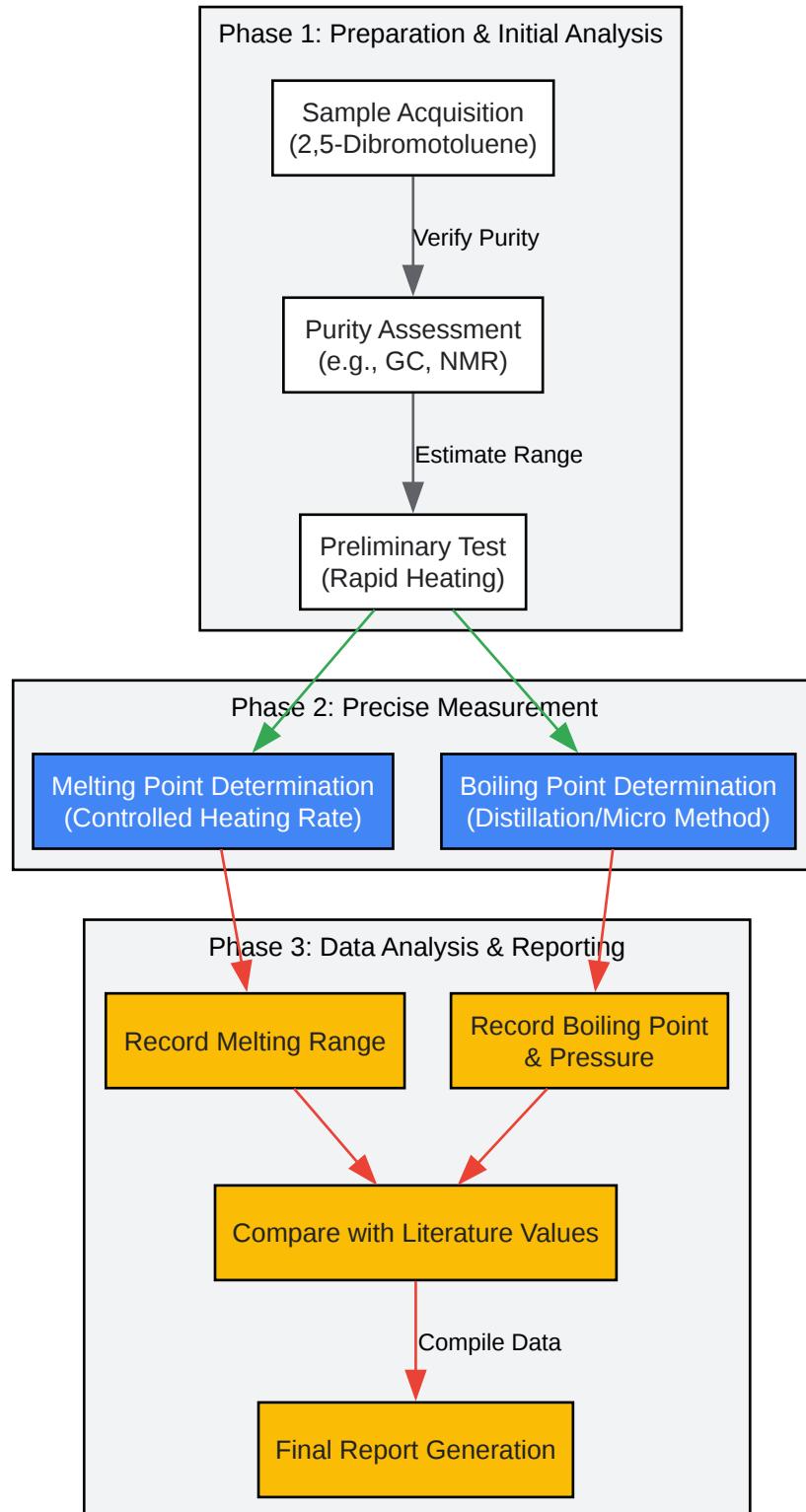
For quantities of liquid sufficient for distillation (typically >5 mL), this method provides an accurate measurement of the boiling point.[5][9] The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[10]

#### Methodology:

- Apparatus Setup: A simple distillation apparatus is assembled. The **2,5-Dibromotoluene** sample is placed in the distilling flask along with boiling chips or a magnetic stir bar to ensure smooth boiling.[9]
- Thermometer Placement: A thermometer is positioned so that the top of its bulb is level with the bottom of the side-arm leading to the condenser. This ensures the thermometer measures the temperature of the vapor in equilibrium with the boiling liquid.[9]
- Heating: The distilling flask is heated gently. As the liquid boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser.
- Data Recording: The temperature is monitored as the vapor condenses on the thermometer. When the temperature stabilizes while the liquid is actively distilling and condensing, this constant temperature is recorded as the boiling point.[11] It is also crucial to record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.[9] For high-boiling or heat-sensitive compounds, vacuum distillation at reduced pressure is employed.[5]

## Logical Workflow Visualization

The following diagram illustrates a standardized workflow for the characterization of the physical properties of a chemical substance.



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Caption: Workflow for Physical Property Determination.

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